

In-Depth Technical Guide: 3-cyano-N-phenylbenzenesulfonamide (CAS 56542-65-5)

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Compound of Interest

Compound Name: 3-cyano-N-phenylbenzenesulfonamide

Cat. No.: B2559606

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical entity **3-cyano-N-phenylbenzenesulfonamide** (CAS No. 56542-65-5). Due to the limited publicly available data on the specific biological activity of this compound, this document focuses on its chemical properties and a general synthesis protocol. Furthermore, this guide presents hypothetical frameworks for its potential screening and evaluation, based on the known activities of structurally related benzenesulfonamide compounds. This document is intended to serve as a foundational resource for researchers interested in exploring the potential of this and similar molecules.

Chemical and Physical Properties

3-cyano-N-phenylbenzenesulfonamide is an organic compound belonging to the sulfonamide class, characterized by a sulfonyl group connected to an amine, and a cyano group substituent on the benzene ring. Its key identifiers and properties are summarized below.

Property	Value
CAS Number	56542-65-5
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₂ S
Molecular Weight	258.30 g/mol
IUPAC Name	3-cyano-N-phenylbenzenesulfonamide
SMILES	<chem>C1=CC=C(C=C1)NS(=O)(=O)C2=CC(=CC=C2)C#N</chem>
Appearance	White to off-white solid (typical)
Solubility	Soluble in organic solvents such as dichloromethane, ethyl acetate

Synthesis Protocol

A general method for the synthesis of **3-cyano-N-phenylbenzenesulfonamide** involves the reaction of 3-cyanobenzenesulfonyl chloride with aniline in the presence of a base.

Experimental Protocol: Synthesis of 3-cyano-N-phenylbenzenesulfonamide

Materials:

- 3-cyanobenzenesulfonyl chloride
- Aniline
- Pyridine (or another suitable base)
- Anhydrous dichloromethane (or other suitable solvent)
- Ethyl acetate
- Hexane or Toluene for recrystallization

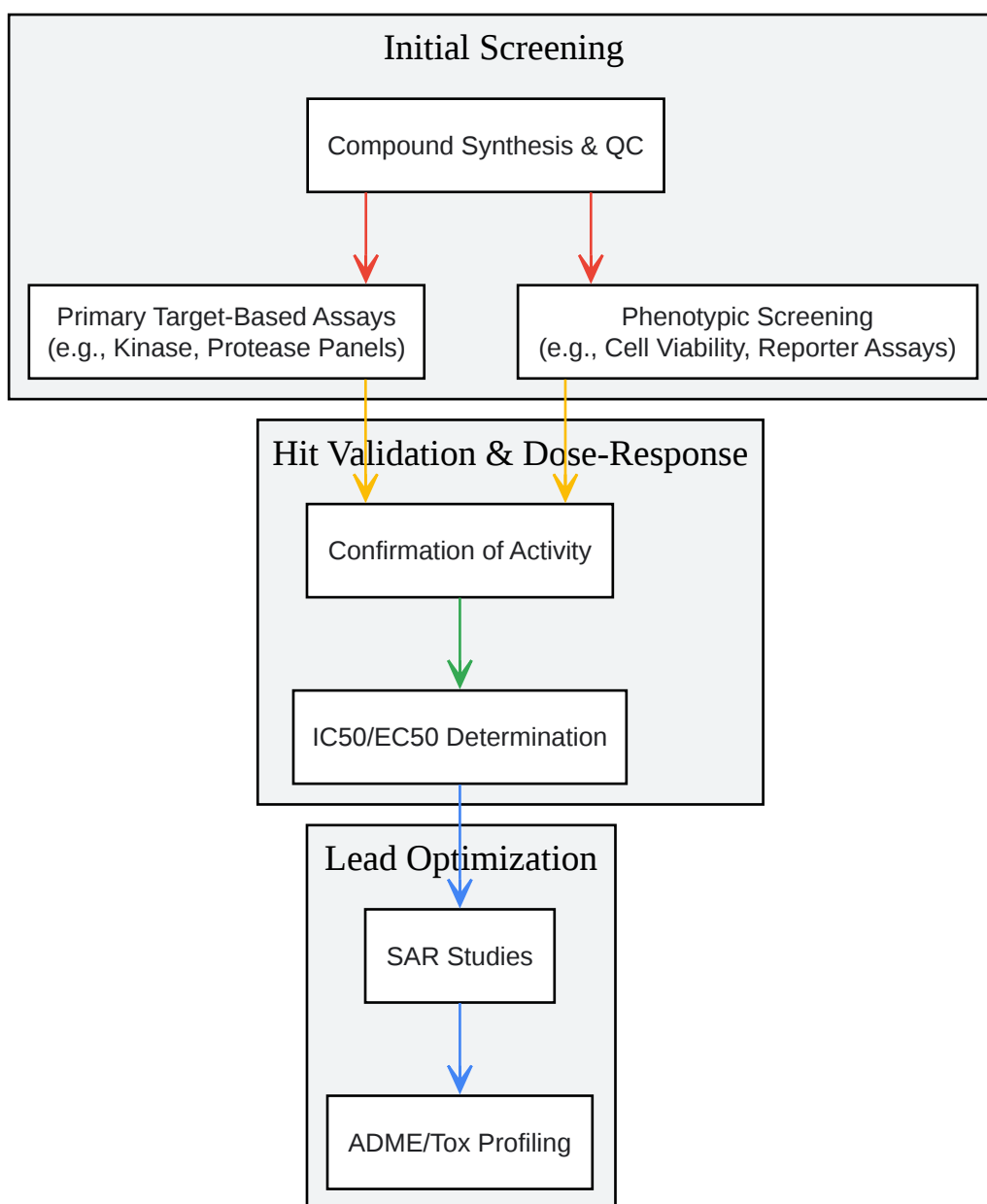
Procedure:

- A mixture of 3-cyanobenzenesulfonyl chloride (1.0 eq), aniline (1.1 eq), and pyridine (3.1 eq) is prepared in anhydrous dichloromethane.
- The reaction mixture is stirred at room temperature overnight.
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The resulting crude product is purified by flash column chromatography using dichloromethane as the eluent, or by recrystallization from a mixture of ethyl acetate and hexane, or from toluene, to yield the final product, **3-cyano-N-phenylbenzenesulfonamide**.

Potential Biological Activity and Screening (Hypothetical)

While no specific biological activity has been reported for **3-cyano-N-phenylbenzenesulfonamide** in the public domain, the benzenesulfonamide scaffold is a well-established pharmacophore present in a wide range of therapeutic agents. These include antibacterial, anti-inflammatory, and anticancer drugs. The cyano group can also participate in various biological interactions.

The following workflow illustrates a potential screening cascade for a novel compound such as **3-cyano-N-phenylbenzenesulfonamide**.



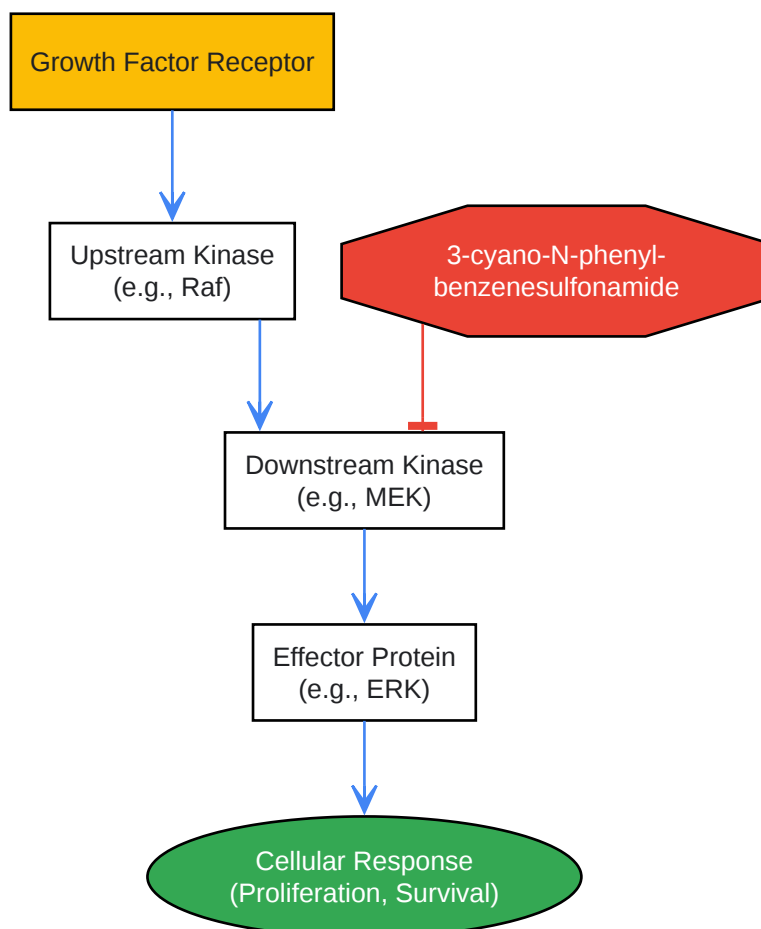
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Hypothetical High-Throughput Screening Workflow.

Potential Signaling Pathway Interaction (Hypothetical)

Based on the activities of other sulfonamide-containing molecules, **3-cyano-N-phenylbenzenesulfonamide** could potentially interact with various signaling pathways. For

instance, many sulfonamides are known to inhibit carbonic anhydrases or act as kinase inhibitors. The diagram below illustrates a hypothetical interaction with a generic kinase signaling pathway.



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Hypothetical Kinase Pathway Inhibition.

Disclaimer: The experimental workflow and signaling pathway diagrams presented above are for illustrative purposes only. They are based on the general properties of the benzenesulfonamide class of compounds and do not represent published data for **3-cyano-N-phenylbenzenesulfonamide**.

Conclusion

3-cyano-N-phenylbenzenesulfonamide is a readily synthesizable compound with a chemical scaffold of known pharmacological relevance. While there is a notable absence of specific

biological data in the current literature, its structural features suggest potential for further investigation. This guide provides the foundational chemical information and a hypothetical framework to encourage and aid future research into the biological and therapeutic potential of this molecule. Researchers are encouraged to perform the necessary in vitro and in vivo studies to elucidate its bioactivity.

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